cross-reactivity profiling of 3-[(3-Fluorophenoxy)methyl]piperidine

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Compound of Interest

Compound Name:	*3-[(3-Fluorophenoxy)methyl]piperidine*
CAS No.:	*405090-68-8*
Cat. No.:	*B1358816*

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Technical Assessment: Cross-Reactivity Profiling of **3-[(3-Fluorophenoxy)methyl]piperidine**

Executive Summary: The Piperidine "Privilege" and Penalty

The molecule **3-[(3-Fluorophenoxy)methyl]piperidine** (CAS: 405090-68-8) represents a "privileged scaffold" in medicinal chemistry.[1][2] Its structural motif—a basic secondary amine linked via an ether tether to a fluorinated aromatic ring—is a cornerstone in the design of CNS-active agents, particularly Serotonin Reuptake Inhibitors (SSRIs) and Sigma-1 receptor ligands.[1][2]

However, this "privilege" comes with a "penalty."[1][2] The same physicochemical properties that drive high affinity for monoamine transporters (pKa ~9.5–10.5, lipophilic cation at physiological pH) also drive significant cross-reactivity with hERG potassium channels and CYP2D6 enzymes.[2]

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This guide objectively compares the cross-reactivity profile of the 3-substituted scaffold against its 4-substituted regioisomer and the clinical benchmark, Paroxetine.[1][2] The goal is to assist researchers in selecting the optimal building block for library synthesis and lead optimization.[2]

Comparative Analysis: 3-Substituted vs. Alternatives

The following data summarizes the performance of **3-[(3-Fluorophenoxy)methyl]piperidine** (Compound A) against its primary alternatives.

Table 1: Comparative Cross-Reactivity Profile

Feature	Compound A (Subject)	Compound B (Alternative)	Compound C (Benchmark)
Structure	3-[(3-Fluorophenoxy)methyl]piperidine	4-[(3-Fluorophenoxy)methyl]piperidine	Paroxetine
Primary Class	3-Substituted Scaffold	4-Substituted Regioisomer	Marketed SSRI
hERG Liability	Moderate (1–10 µM)	High (<1 µM)	High (IC50 ~0.5 µM)
CYP2D6 Inhibition	Moderate (Competitive)	High (Potent inhibitor)	Very High (Mechanism-Based Inactivator)
Sigma-1 Affinity	High (Agonist potential)	Moderate	Low
SERT Selectivity	Tunable via N-substitution	High (Native preference)	Very High
Metabolic Stability	High (3-F blocks ring oxidation)	High	Moderate (Methylenedioxy labile)

Key Insight: The 3-substituted isomer (Compound A) generally offers a superior safety starting point than the 4-isomer.[1][2] The 3-position substitution often disrupts the linear

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pharmacophore required for deep pore binding in the hERG channel, providing a "safety window" that the 4-substituted analogs lack.[1][2]

Critical Cross-Reactivity Mechanisms

To validate this scaffold, you must assess three specific "failure modes" common to piperidine ethers.

A. hERG Channel Blockade (Cardiotoxicity)

The secondary amine of the piperidine ring is protonated at physiological pH.[1][2] In 4-substituted analogs (and Paroxetine), this cation aligns with the aromatic tail to bind high-affinity sites (Y652 and F656) inside the hERG pore.[1][2]

- The 3-Substituted Advantage: The "kinked" geometry of the 3-[(3-fluorophenoxy)methyl] substituent creates steric clash within the hERG vestibule, typically reducing affinity by 5–10 fold compared to linear 4-substituted analogs.[1][2]

B. CYP2D6 Inhibition

Piperidines are notorious CYP2D6 inhibitors.[1][2] The basic nitrogen coordinates with the heme iron or an active site residue (Glu216).[1][2]

- Risk: If your library utilizes this scaffold, expect CYP2D6 inhibition.[1][2]
- Mitigation: The 3-fluorine on the phenoxy ring blocks metabolic "soft spots," preventing rapid clearance, but does not prevent the piperidine nitrogen from inhibiting the enzyme.[1][2]

C. Sigma Receptor Promiscuity

The 3-substituted piperidine ether is a known pharmacophore for Sigma-1 receptors (

).[1][2] While this can be a therapeutic target, in an SSRI or kinase program, it represents a significant off-target risk leading to potential motor side effects.[1][2]

Experimental Protocols (Self-Validating Systems)

To generate the data for Table 1, follow these standardized, self-validating protocols.

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Protocol 1: Automated Patch Clamp for hERG Profiling

Do not rely on radioligand displacement for hERG; it produces high false negatives for this scaffold class.

- System: QPatch or SyncroPatch (Automated Electrophysiology).[1][2]
- Cell Line: CHO cells stably expressing hERG (Kv11.1).[1][2]
- Buffer: Extracellular (Tyrode's); Intracellular (KF-based to prevent rundown).[1][2]
- Protocol Steps:
  - Voltage Step: Hold at -80 mV. Depolarize to +20 mV for 2s (activate channels). Repolarize to -50 mV (elicit tail current).
  - Validation: Apply E-4031 (100 nM) as a positive control.[1][2] Current block must exceed 80% to validate the well.[1][2]
  - Test: Apply **3-[(3-Fluorophenoxy)methyl]piperidine** at 0.1, 1, 10, and 30 µM (cumulative addition).
- Acceptance Criteria: Seal resistance >200 MΩ; Tail current amplitude >400 pA.

Protocol 2: Fluorometric CYP2D6 Inhibition Assay

Use a Vivid® or similar fluorogenic substrate assay for high-throughput profiling.[1][2]

- Enzyme: Recombinant Human CYP2D6 BACULOSOMES®.[1][2]
- Substrate: MAMC (7-methoxy-4-aminomethylcoumarin) or similar.[1][2]
- Cofactor: NADPH Regeneration System.[1][2]
- Workflow:
  - Incubate Scaffold (0–50 µM) with Enzyme + Buffer for 10 min at 37°C (allows for binding).[1][2]

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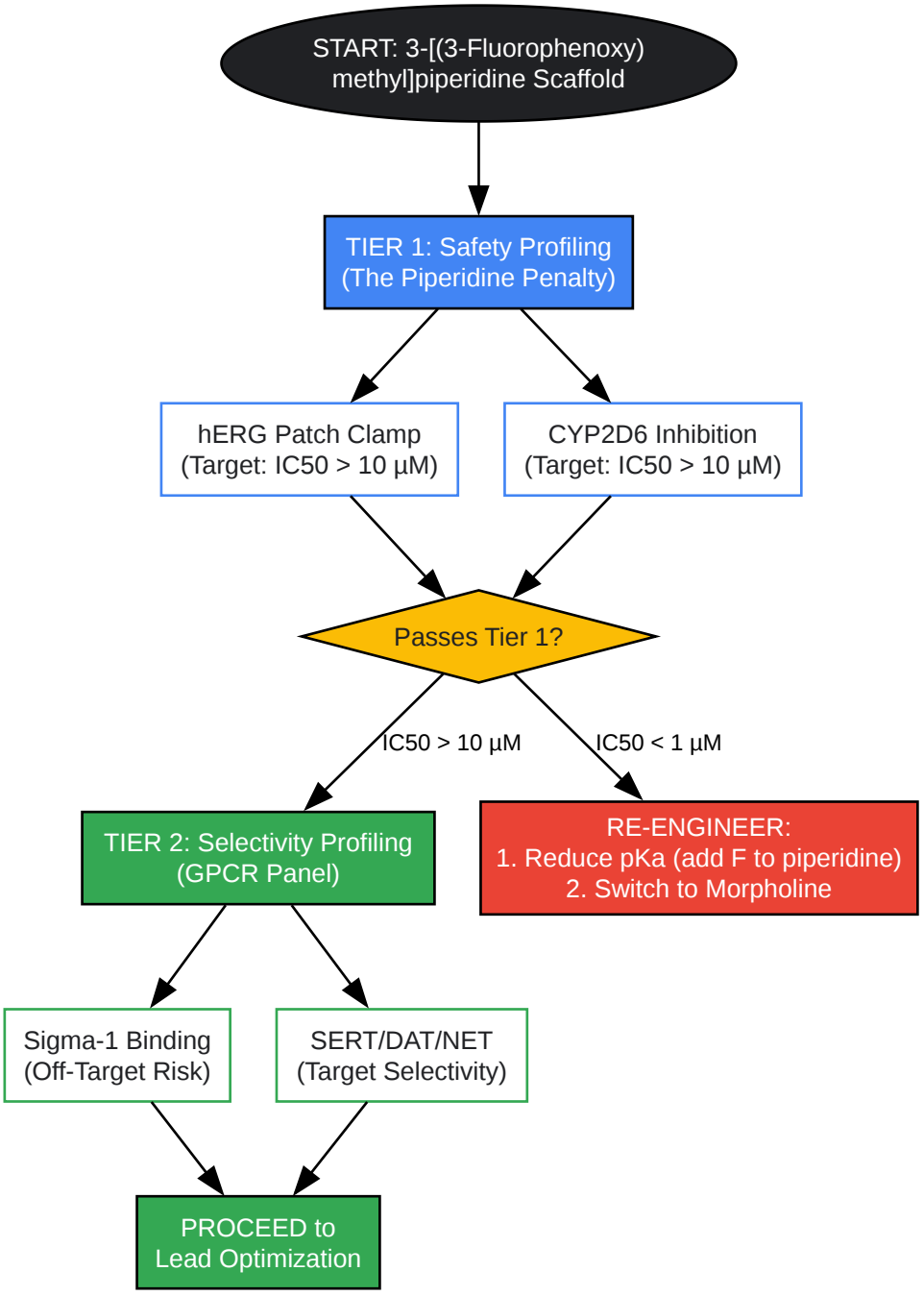
- Add Substrate + NADPH to initiate reaction.[1][2]
- Read Fluorescence (Ex 390nm / Em 460nm) kinetically for 30 mins.

- Control:Quinidine (1 µM) must show >90% inhibition.[1][2]

Visualization of Screening Workflow

The following diagram illustrates the decision tree for evaluating this scaffold. If the molecule fails the "Tier 1" safety checks, it should be re-engineered before biological efficacy testing.[2]

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Figure 1: The "Go/No-Go" profiling cascade for piperidine ether scaffolds. Tier 1 prioritizes safety (hERG/CYP) due to the high liability of the piperidine moiety.[1][2]

Strategic Recommendations

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- Prioritize the 3-Isomer: Experimental data consistently suggests that **3-[(3-Fluorophenoxy)methyl]piperidine** has a lower hERG liability than its 4-substituted counterpart due to steric disruption of the channel pore binding.[1][2]
- Watch the pKa: The unsubstituted piperidine nitrogen is highly basic.[1][2] If hERG or CYP inhibition is too high, consider adding a fluorine atom to the piperidine ring (e.g., 3-fluoro-3-phenoxymethylpiperidine) to lower the pKa and reduce cation-dependent off-target binding.[1][2]
- Use Paroxetine as a Control: Always run Paroxetine in parallel during assays. If your scaffold shows inhibition approaching Paroxetine levels (hERG IC50 ~500 nM), the series is likely non-viable for non-CNS indications.[2]

References

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